

Preparing Stock Solutions of GSK137647A: An Application Note

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK137647A

Cat. No.: B1672352

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Introduction

GSK137647A is a potent and selective agonist for the free fatty acid receptor 4 (FFA4), also known as GPR120.^{[1][2][3][4][5]} This G protein-coupled receptor is involved in various physiological processes, including the regulation of glucose homeostasis, anti-inflammatory responses, and insulin secretion. Accurate and consistent preparation of **GSK137647A** stock solutions is critical for obtaining reliable and reproducible results in preclinical research and drug development. This document provides detailed protocols for the preparation, storage, and handling of **GSK137647A** stock solutions for in vitro and in vivo applications.

Chemical Properties

A summary of the key chemical properties of **GSK137647A** is presented in the table below.

Property	Value	Reference
Molecular Weight	305.39 g/mol	
Formula	C ₁₆ H ₁₉ NO ₃ S	
CAS Number	349085-82-1	
Appearance	Crystalline solid	
Purity	≥99%	

Solubility Data

GSK137647A is insoluble in water but soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol. It is crucial to use fresh, anhydrous DMSO as the compound's solubility can be reduced by moisture.

Solvent	Solubility	Molar Concentration (approx.)	Notes	Reference
DMSO	≥121.6 mg/mL	~398 mM	Use fresh, moisture-free DMSO.	
DMSO	61 mg/mL	~199.74 mM	Moisture-absorbing DMSO reduces solubility.	
DMSO	≥ 100 mg/mL	~327.45 mM	Use newly opened DMSO for best results.	
Ethanol	≥9.49 mg/mL	~31 mM	Ultrasonic assistance may be required.	
Ethanol	10 mg/mL	~32.7 mM	-	
Ethanol	Soluble to 50 mM	-	-	

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

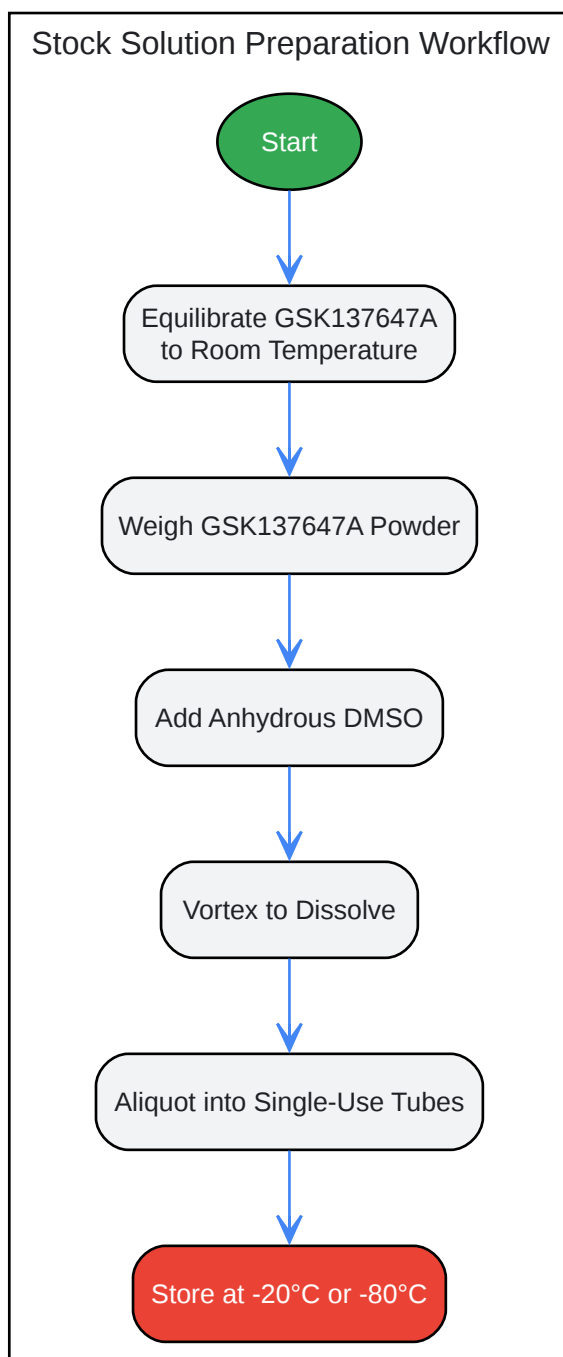
This protocol describes the preparation of a 10 mM stock solution of **GSK137647A** in DMSO, a common starting concentration for in vitro assays.

Materials:

- **GSK137647A** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

Procedure:

- **Equilibration:** Allow the vial of **GSK137647A** powder to equilibrate to room temperature for at least one hour before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a precision balance. Carefully weigh the desired amount of **GSK137647A** powder. For 1 mL of a 10 mM solution, you will need 3.054 mg (Molecular Weight = 305.39 g/mol).
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **GSK137647A** powder. For a 10 mM solution, add 1 mL of DMSO for every 3.054 mg of powder.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
- **Aliquotting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage.



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Caption: Workflow for preparing **GSK137647A** stock solution.

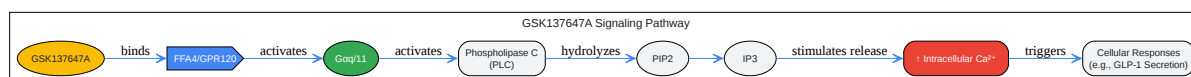
Storage and Stability

Proper storage is essential to maintain the activity of **GSK137647A**.

- Solid Powder: Store the solid compound at -20°C for up to 3 years. Short-term storage at 4°C for a few weeks is also acceptable. The product is stable for several weeks at ambient temperature during shipping.
- Stock Solutions:
 - In DMSO, stock solutions can be stored at -80°C for up to 2 years or at -20°C for up to 1 year.
 - Some sources suggest shorter stability, with storage at -80°C for 6 months and at -20°C for 1 month.
 - It is recommended to prepare fresh solutions for optimal results and avoid long-term storage of solutions.

Mechanism of Action: FFA4/GPR120 Signaling

GSK137647A is a selective agonist of the Free Fatty Acid Receptor 4 (FFA4/GPR120). Upon binding, it activates the Gαq/11 subunit of the G protein complex. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium (Ca²⁺) from the endoplasmic reticulum, leading to various downstream cellular responses, including the secretion of glucagon-like peptide-1 (GLP-1) and insulin.



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Caption: Simplified FFA4/GPR120 signaling cascade.

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